

# Navigating the Safe Handling of L-Cysteine-d2: A Technical Guide

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## Compound of Interest

Compound Name: L-Cysteine-d2

Cat. No.: B12416206

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This guide provides a comprehensive overview of the safety and handling guidelines for **L-Cysteine-d2**. The information presented is compiled from available safety data sheets and toxicological studies. It is important to note that while **L-Cysteine-d2** is a deuterated form of L-Cysteine, the safety and handling protocols are considered analogous due to their structural similarity. The majority of the available toxicological data is for the non-deuterated L-Cysteine and should be interpreted as a surrogate for **L-Cysteine-d2**.

## Hazard Identification and Classification

**L-Cysteine-d2** is generally considered to be of low toxicity, however, it may be harmful if swallowed, inhaled, or absorbed through the skin.<sup>[1][2]</sup> It can cause irritation to the skin, eyes, and respiratory tract.<sup>[1][2]</sup>

## Toxicological Data

The following table summarizes the available quantitative toxicological data for L-Cysteine. This data should be used as a reference for **L-Cysteine-d2**.

Parameter	Species	Route	Value	Sublethal Effects
LD50	Rat	Oral	6350–5580 mg/kg bw	Somnolence, dyspnea, changes in urine composition
LD50	Mouse	Oral	660–1502 mg/kg bw	Ataxia, somnolence, respiratory depression
LD50	Mouse	Intraperitoneal	1400 mg/kg bw	N/A
LD50	Mouse	Subcutaneous	1360 mg/kg bw	N/A
LD50	Mouse	Intravenous	1250 mg/kg bw	N/A
NOAEL	Rat	Oral	< 500 mg/kg/day	N/A

Data sourced from studies on L-Cysteine.[\[3\]](#)[\[4\]](#)

## Experimental Protocols

Detailed experimental protocols for the toxicological studies are not publicly available. However, summaries of the methodologies are provided below.

### Repeated-Dose Oral Toxicity Study in Rats

A 4-week repeated-dose oral toxicity study was conducted on rats. The animals were administered L-cysteine daily by gavage at doses of 500, 1,000, and 2,000 mg/kg/day.[\[3\]](#) A control group received a 0.5% methylcellulose vehicle solution.[\[3\]](#) Toxicological observations included monitoring for clinical signs, body weight changes, and at the end of the study, necropsy and histopathological examinations were performed.[\[3\]](#)[\[5\]](#) The study aimed to determine the no-observed-adverse-effect level (NOAEL).[\[3\]](#)

## Safety and Handling Procedures

### Personal Protective Equipment (PPE)

Proper PPE is essential when handling **L-Cysteine-d2** to minimize exposure.

- Eye Protection: Wear safety glasses with side shields or goggles.[1]
- Skin Protection: Use chemical-resistant gloves (e.g., neoprene, PVC) and wear a lab coat or other protective clothing.[2]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[1]

## Engineering Controls

- Work in a well-ventilated area.[6]
- Use a fume hood or other local exhaust ventilation to minimize inhalation of dust.[1][7]

## Handling and Storage

- Handling: Avoid dust formation.[1] Minimize contact with skin and eyes.[6] Wash hands thoroughly after handling.[1]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[6] Protect from light.[1] Recommended storage temperature is refrigerated (+2°C to +8°C).[1]

## First-Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[1]
- Eye Contact: Flush eyes with water as a precaution. Remove contact lenses if present and easy to do. Continue rinsing.[1]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[1]

## Fire-Fighting Measures

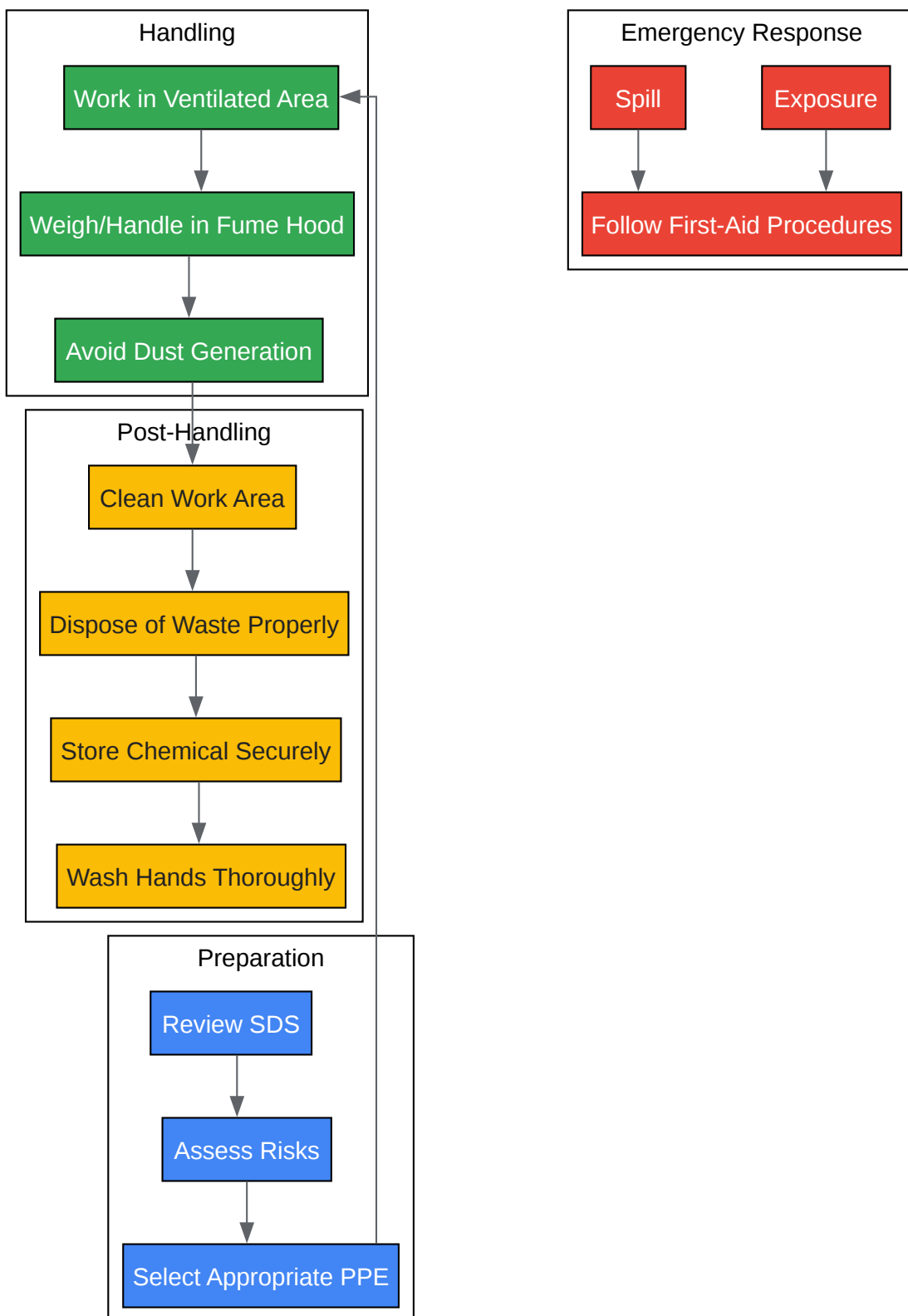
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)
- Hazardous Combustion Products: Carbon oxides, nitrogen oxides, and sulfur oxides.[\[1\]](#)
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.[\[1\]](#)

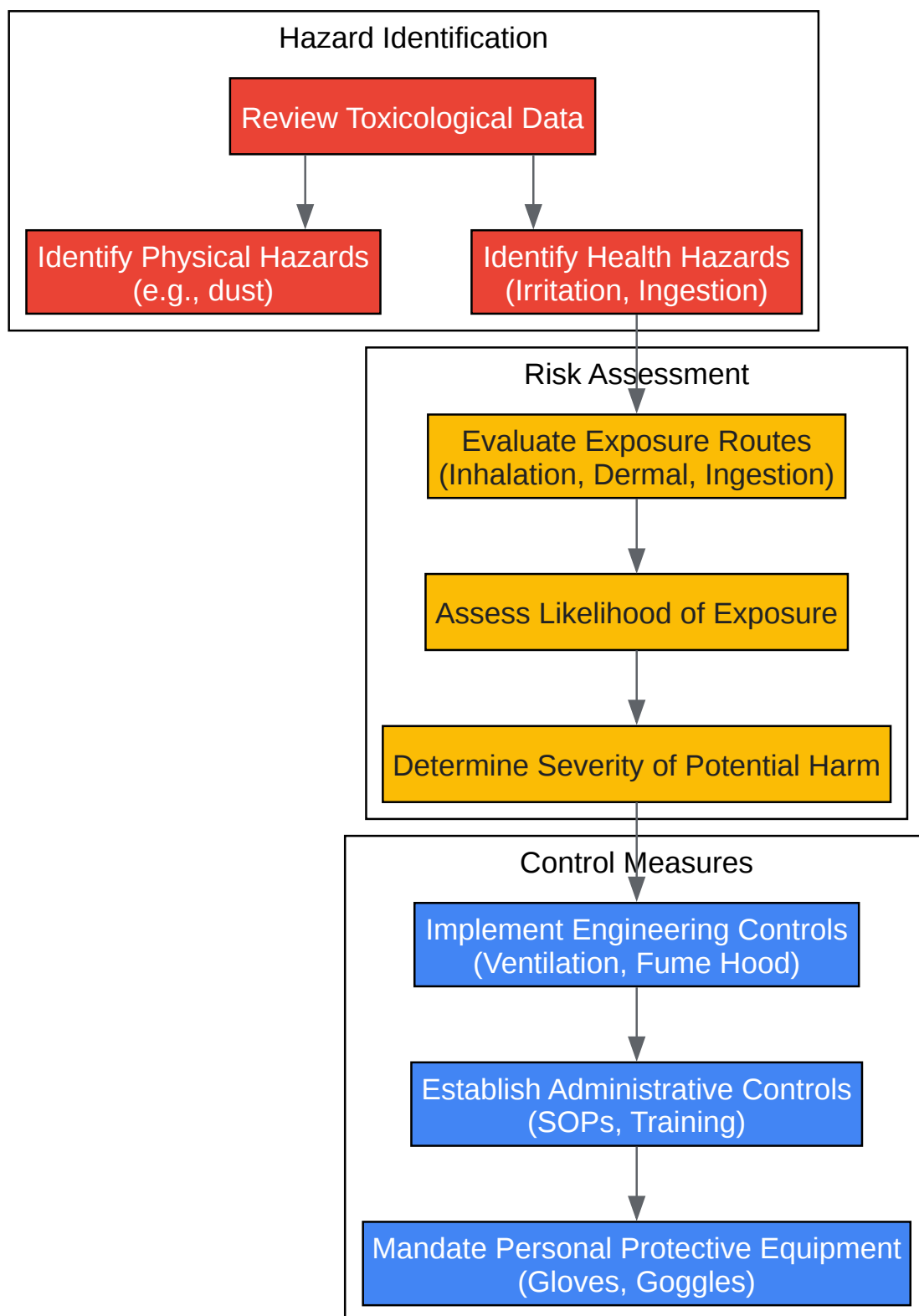
## Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing dust.[\[1\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[\[1\]](#)
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[\[1\]](#)

## Visual Workflows

The following diagrams illustrate key safety and logical workflows for handling **L-Cysteine-d2** in a laboratory setting.





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